

Commercial Suppliers and Technical Applications of Isopropylquinoline: A Guide for Researchers

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Compound of Interest

Compound Name: Quinoline, (1-methylethyl)-

Cat. No.: B073607

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Introduction

Isopropylquinoline, a substituted heterocyclic aromatic organic compound, serves as a versatile building block in organic synthesis, particularly in the development of novel therapeutic agents and functional materials. Its quinoline core is a privileged scaffold in medicinal chemistry, appearing in a wide array of approved drugs and clinical candidates.^{[1][2]} This technical guide provides an in-depth overview of the commercial availability of isopropylquinoline, its key chemical properties, and its applications in research and drug discovery, with a focus on providing practical information for scientists and drug development professionals.

Commercial Availability and Supplier Specifications

A variety of chemical suppliers offer isopropylquinoline, primarily as 6-isopropylquinoline and to a lesser extent, 4-isopropylquinoline and 8-isopropylquinoline. The choice of supplier may depend on the required purity, quantity, and available technical documentation. Below is a comparative summary of offerings from prominent suppliers.

Supplier	Product Name(s)	CAS Number	Purity/Grade	Key Specifications
TCI America	6-Isopropylquinoline	135-79-5	>98.0% (GC)	Appearance: Colorless to light yellow to light orange clear liquidBoiling Point: 143 °C/12 mmHgSpecific Gravity (20/20): 1.02Refractive Index: 1.59
BOC Sciences	ISOPROPYL QUINOLINE	135-79-5	98.0%	Appearance: Colorless to yellow liquidSolubility: Insoluble in water, soluble in alcoholStorage: Store tightly sealed under inert gas in a cool, well-ventilated area
ChemHub	6-Isopropyl Quinoline	135-79-5	98.00 to 100.00% (sum of isomers)	Appearance: Yellow to brownish yellow liquid (est)Boiling Point: 100.00 °C @ 0.50 mm HgFlash Point: 196.00 °F. TCC (91.11 °C.)
Santa Cruz Biotechnology	6-isopropylquinolin	135-79-5	Research Grade	For Research Use Only. Not

e				Intended for Diagnostic or Therapeutic Use.
Givaudan	Isopropyl Quinoline	135-79-5, 6457- 30-3	Fragrance Grade	Log Pow: 3.8Vapor Pressure: 0.0133 hPa
Dayang Chem (Hangzhou) Co., Ltd.	4-isopropyl quinoline	1333-53-5	Inquire for specifications	Contact supplier for details.
JHECHEM CO LTD	8- Isopropylquinolin e	6457-30-3	Inquire for specifications	Contact supplier for details.

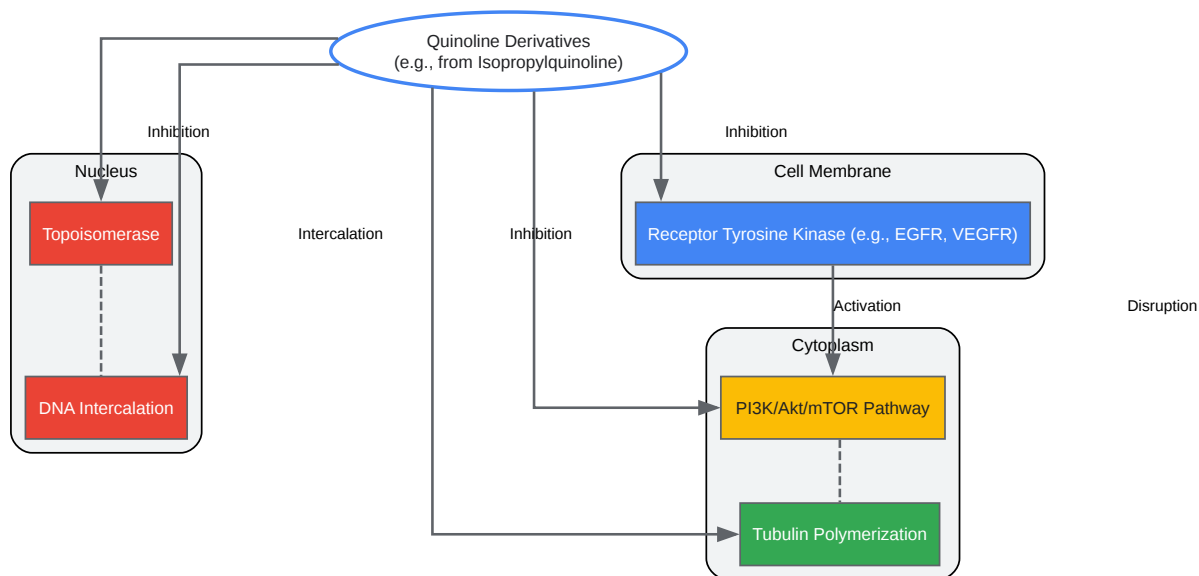
Applications in Drug Discovery and Organic Synthesis

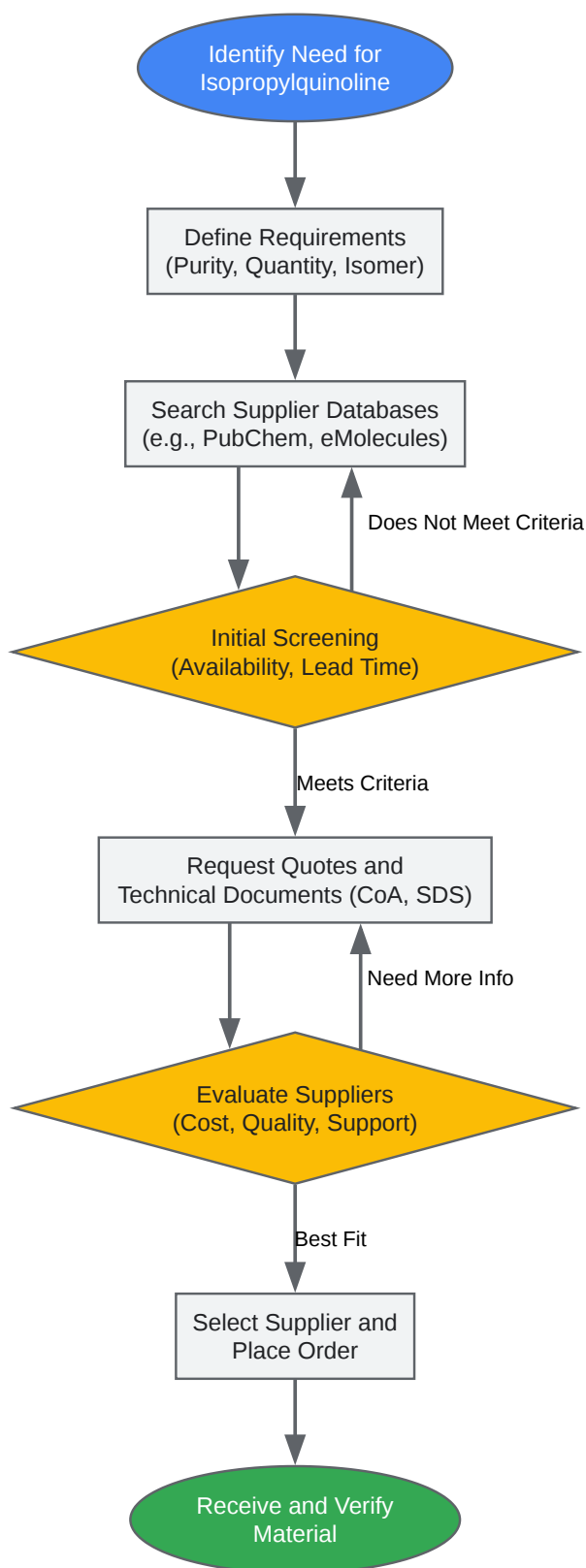
The quinoline moiety is a cornerstone in the design of anticancer agents, with derivatives showing efficacy through various mechanisms including inhibition of tyrosine kinases, topoisomerase, and tubulin polymerization.[1][3][4] Isopropylquinoline, as a lipophilic substituted quinoline, serves as a key starting material for the synthesis of more complex molecules with potential therapeutic activity.[5]

Role as a Privileged Scaffold in Oncology

Quinoline-based compounds have a significant historical and ongoing impact on the development of anticancer drugs.[1] The versatility of the quinoline ring allows for substitutions at various positions, leading to a diverse range of compounds that can interact with numerous biological targets.[6][7] The addition of an isopropyl group can enhance the lipophilicity of the molecule, potentially improving its membrane permeability and interaction with hydrophobic pockets of target proteins.

Below is a conceptual signaling pathway diagram illustrating common targets of quinoline-based anticancer agents.





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